

An In-depth Technical Guide on the Structure of Benzyl 6-oxohexylcarbamate

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Compound of Interest

Compound Name: Benzyl 6-oxohexylcarbamate

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For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's structure is fundamental to predicting its reactivity, biological activity, and potential applications. This guide provides a detailed analysis of the chemical structure of **Benzyl 6-oxohexylcarbamate**.

Molecular Structure

Benzyl 6-oxohexylcarbamate is an organic compound that incorporates several key functional groups which dictate its chemical properties.^[1] The structure can be deconstructed into three primary components: a benzyl group, a carbamate linker, and a 6-oxohexyl chain.

The molecular structure is represented by the SMILES notation:

O=C(OCC1=CC=CC=C1)NCCCCC=O.^[2]

- 1. Benzyl Group (C₆H₅CH₂-):** This component consists of a benzene ring attached to a methylene group (-CH₂-). The aromatic nature of the benzene ring provides rigidity and can participate in various non-covalent interactions, such as pi-pi stacking, which can be crucial for molecular recognition in biological systems.
- 2. Carbamate Linker (-O-C(=O)-N-):** The carbamate group is an ester of carbamic acid. In this molecule, it connects the benzyl group to the hexyl chain. The nitrogen atom of the carbamate is attached to the hexyl chain, and the ester oxygen is attached to the benzyl group. Carbamate linkages are known for their relative stability and are a common feature in pharmaceuticals and protecting group chemistry.

3. 6-Oxoheptyl Chain ($-\text{CH}_2(\text{CH}_2)_4\text{C}(=\text{O})\text{H}$): This is a six-carbon aliphatic chain with an aldehyde functional group ($-\text{C}(=\text{O})\text{H}$) at the terminus (position 6). The flexible alkyl chain provides conformational adaptability, while the terminal aldehyde is a reactive site capable of undergoing various chemical transformations, such as reductive amination or oxidation to a carboxylic acid.

The combination of these components results in a bifunctional molecule with potential applications as a chemical probe, a building block in organic synthesis, or a linker in the development of more complex molecules like PROTACs.^[2]

Below is a DOT script representation of the 2D chemical structure of **Benzyl 6-oxohexylcarbamate**.

Caption: 2D structure of **Benzyl 6-oxohexylcarbamate**.

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References

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